"comparing extraction efficiency of methods for Delphinidin 3,5-diglucoside"

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Compound of Interest

Compound Name:	*Delphinidin 3,5-diglucoside*
CAS No.:	*47851-70-7*
Cat. No.:	*B15588752*

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A Comparative Guide to Delphinidin 3,5-diglucoside Extraction Methodologies

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various extraction methods for **Delphinidin 3,5-diglucoside**, a key anthocyanin with significant therapeutic potential. The following sections detail the efficiency of different techniques, supported by quantitative data and detailed experimental protocols to aid in the selection of the most suitable method for your research or drug development pipeline.

Comparative Analysis of Extraction Efficiency

The selection of an appropriate extraction method is critical for maximizing the yield and purity of **Delphinidin 3,5-diglucoside**. This section presents a summary of quantitative data from various studies, comparing the efficiency of conventional and modern "green" extraction techniques.

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Extraction Method	Matrix	Key Parameters	Yield/Efficiency	Total Anthocyanin Content (TAC)	Purity	Reference
High Hydrostatic Pressure-Assisted Extraction (HHPAE)	Red Onion Peel	Not specified	81.84%	248.49 mg/L	Not specified	[1]
Supercritical Fluid Extraction (SFE)	Red Onion Peel	Not specified	Not specified	244.98 mg/L	Not specified	[1]
Ultrasound-Assisted Enzymatic Extraction (UAEE)	Grape Skins	50°C, 400W, 0.16% pectinase, 28 min	3.01 ± 0.04 mg/g	Not specified	91.35% (for Delphinidin-3,5-O-diglucoside)	[2]
Ultrasound-Assisted Extraction (UAE) - Bath	Red Onion Peel	Not specified	33.12% higher than CE	Statistically significant	Not specified	[3]
Microwave-Assisted Extraction (MAE)	Jabuticaba Peels	81°C, 38% MeOH, pH 6, 4.7 mg/mL sample-solvent ratio, 10 min	9.70 ± 0.28 mg/g (total anthocyanins)	Not specified	Not specified	[4]

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Conventional Solvent Extraction (CE)	Red Onion Peel	Not specified	Baseline for comparison	Not specified	Not specified	[3]
Solid-Phase Extraction (SPE) - DPA-6S cartridge	Commelinin Hydrolysate	Not specified	79.5% (for malonylawobanin)	Not specified	85.7% (for malonylawobanin)	[5]
Solid-Phase Extraction (SPE) - DSC-SCX cartridge	Commelinin Hydrolysate	Not specified	62.5% (for malonylawobanin)	Not specified	90.8% (for malonylawobanin)	[5]

Note: The data presented is sourced from different studies and matrices, which may influence direct comparability. The efficiency of each method can vary significantly based on the plant material, solvent system, and specific operating conditions.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of extraction results. This section outlines the protocols for some of the key extraction techniques discussed.

Ultrasound-Assisted Enzymatic Extraction (UAEE) of Delphinidin 3,5-diglucoside from Grape Skins[2]

- Sample Preparation: Grape skins are collected, dried, and powdered.
- Enzymatic Treatment: The powdered grape skins are suspended in a suitable buffer, and pectinase (0.16% w/w) is added.

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- Ultrasonic Extraction: The mixture is subjected to ultrasonication under the following optimized conditions:
  - Temperature: 50°C
  - Ultrasonic Power: 400 W
  - Extraction Time: 28 minutes
- Post-Extraction Processing: The extract is centrifuged, and the supernatant is collected.
- Purification: The crude extract is purified using AB-8 macroporous resin followed by Sephadex LH-20 column chromatography to isolate **Delphinidin 3,5-diglucoside**.

Microwave-Assisted Extraction (MAE) of Anthocyanins from Jabuticaba Peels[4]

- Sample Preparation: Jabuticaba peels are dried and powdered.
- Solvent System: A solution of 38% methanol in water at pH 6 is used as the extraction solvent.
- Microwave Extraction: The powdered sample is mixed with the solvent at a sample-to-solvent ratio of 4.7 mg/mL in a microwave extraction vessel. The extraction is performed under the following conditions:
  - Temperature: 81°C
  - Extraction Time: 10 minutes
- Post-Extraction Processing: The extract is filtered, and the solvent is typically removed under vacuum to concentrate the anthocyanins.

High Hydrostatic Pressure-Assisted Extraction (HHPAE) from Red Onion Skin[1]

While the specific parameters for **Delphinidin 3,5-diglucoside** were not detailed, a general protocol for anthocyanin extraction using HHPAE involves:

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- Sample Preparation: Red onion skins are cleaned, dried, and milled into a fine powder.
- Solvent System: An appropriate solvent, often an acidified aqueous or alcoholic solution, is mixed with the sample.
- High-Pressure Treatment: The mixture is subjected to high hydrostatic pressure (e.g., 100-600 MPa) for a specific duration (e.g., 5-30 minutes) at a controlled temperature.
- Post-Extraction Processing: The pressure is released, and the extract is separated from the solid residue by filtration or centrifugation.

Supercritical Fluid Extraction (SFE) from Plant Material[6][7]

A general procedure for SFE of anthocyanins, which can be adapted for **Delphinidin 3,5-diglucoside**, is as follows:

- Sample Preparation: The plant material is dried and ground to a uniform particle size.
- SFE System: The powdered sample is loaded into the extraction vessel of a supercritical fluid extractor.
- Extraction Parameters:
  - Supercritical Fluid: Carbon dioxide (CO_2) is commonly used.
  - Co-solvent: A polar solvent like ethanol (e.g., 5-10%) is often added to the CO_2 to enhance the extraction of polar compounds like anthocyanins.[6]
  - Pressure and Temperature: These are critical parameters that are optimized for the specific compound and matrix (e.g., 8.90 MPa and 70°C for red pigments from roselle).[6]
- Collection: After extraction, the pressure is reduced, causing the CO_2 to return to a gaseous state and the extracted compounds to precipitate in a collection vessel.

Visualizing the Comparison Workflow

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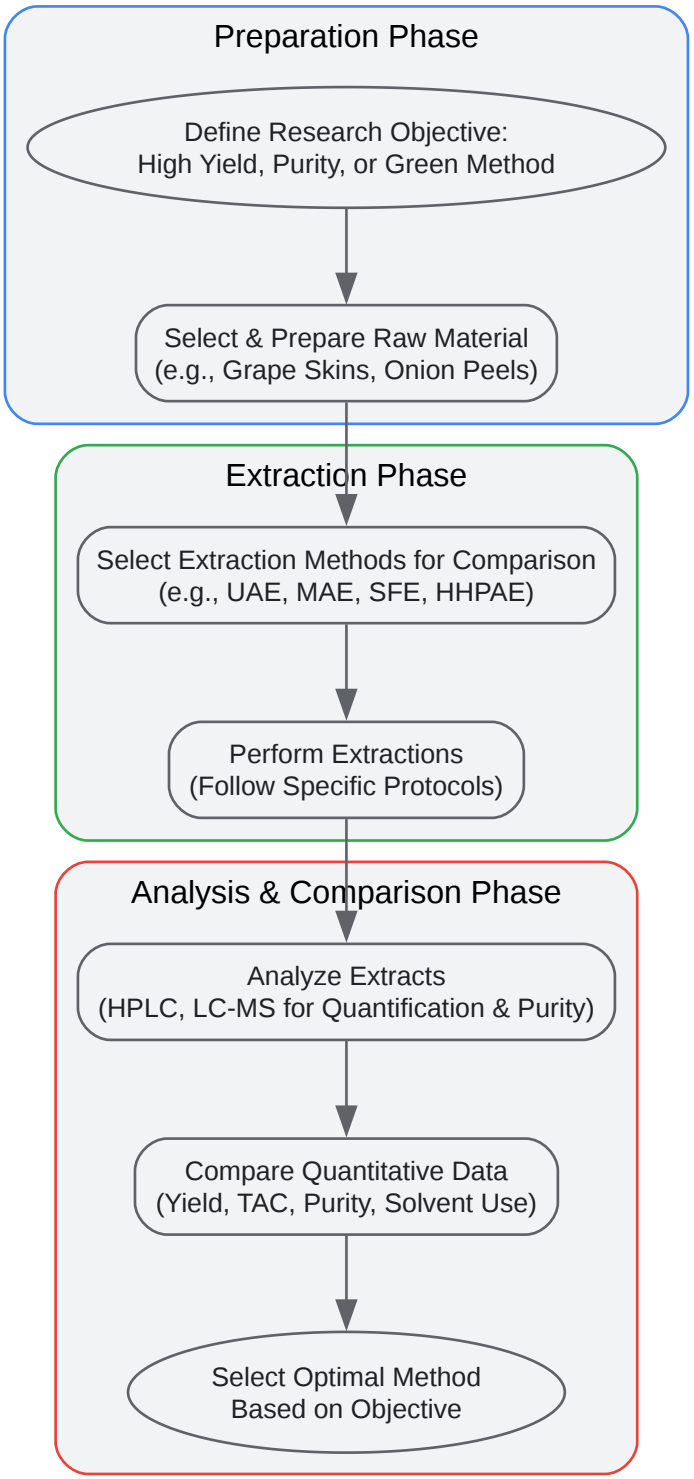
To provide a clear overview of the process of comparing these extraction methods, the following workflow diagram has been generated.

Workflow for Comparing Delphinidin 3,5-diglucoside Extraction Methods



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Caption: Workflow for Comparing **Delphinidin 3,5-diglucoside** Extraction Methods.

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